

Synthesis of Azido-PEG3-Sulfone-PEG4-Boc: A Technical Guide

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Compound of Interest

Compound Name: Azido-PEG3-Sulfone-PEG4-Boc

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis of **Azido-PEG3-Sulfone-PEG4-Boc**, a heterobifunctional PROTAC linker. Due to the limited availability of a direct, published synthetic protocol, this guide presents a plausible multi-step synthetic pathway based on established principles of polyethylene glycol (PEG) chemistry. The guide includes detailed, albeit theoretical, experimental protocols, characterization data compiled from commercial suppliers, and visualizations of the synthetic workflow.

Physicochemical and Characterization Data

The following tables summarize the key quantitative data for **Azido-PEG3-Sulfone-PEG4-Boc** and its common precursors or related derivatives, as compiled from various chemical suppliers.

Table 1: Physicochemical Properties of **Azido-PEG3-Sulfone-PEG4-Boc**

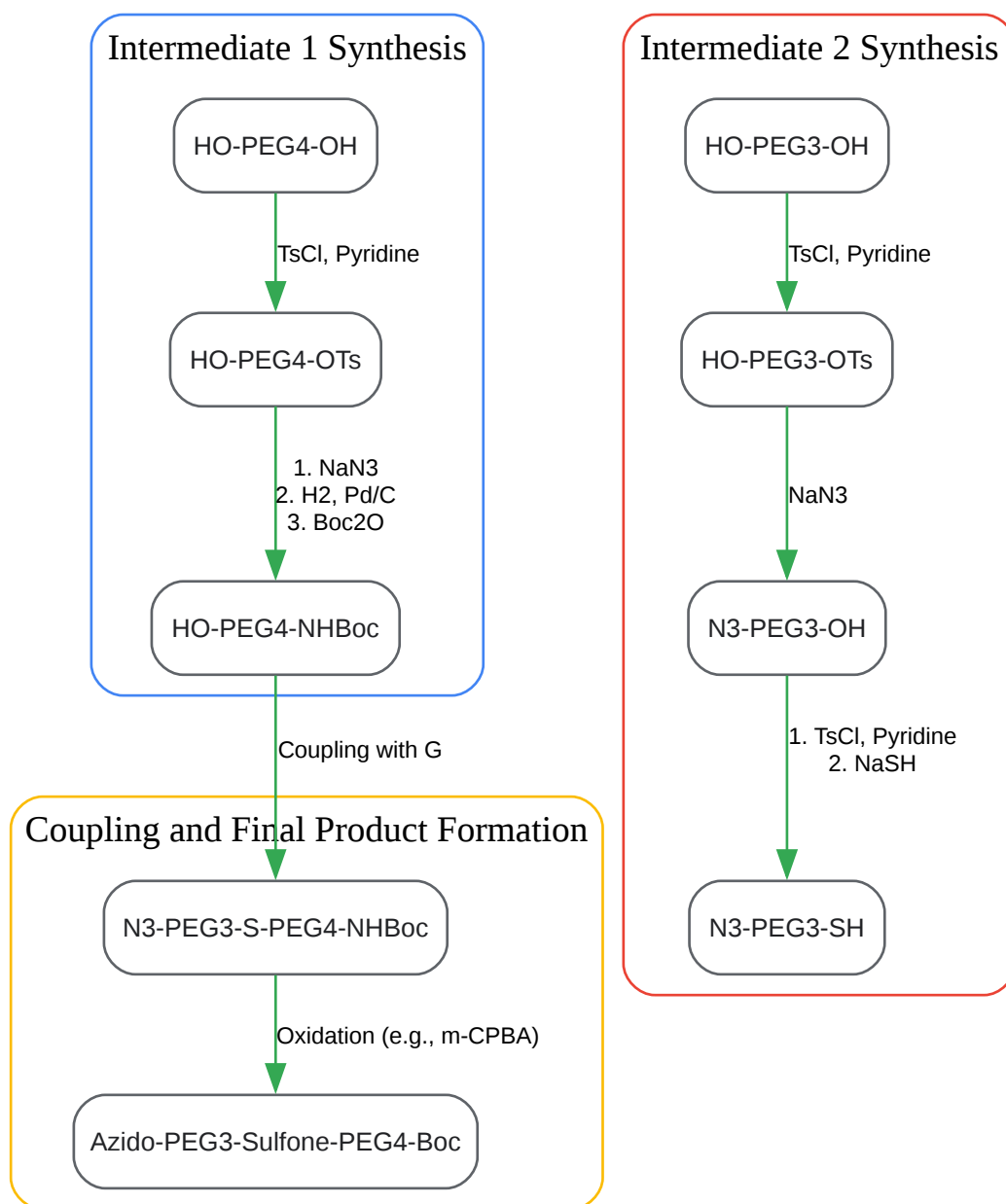
Property	Value
Molecular Formula	C ₂₃ H ₄₅ N ₃ O ₁₁ S
Molecular Weight	571.68 g/mol
CAS Number	2055023-76-0
Appearance	Solid or viscous oil
Purity	Typically ≥95%
Storage	-20°C, sealed, dry

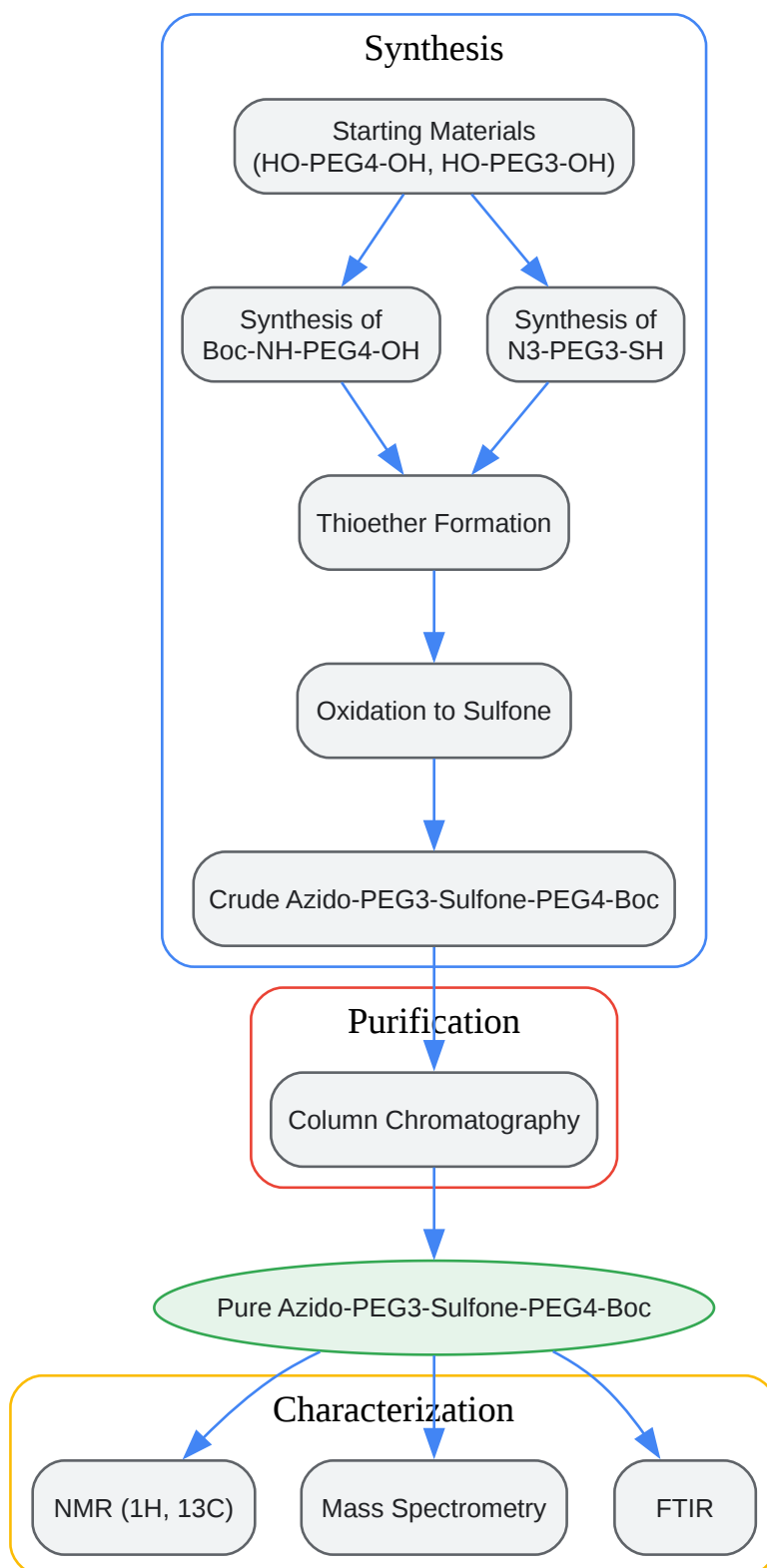
Table 2: Related Compounds and Precursors

Compound Name	Molecular Formula	Molecular Weight (g/mol)	CAS Number
Azido-PEG3-Sulfone-PEG4-acid	C ₂₁ H ₄₁ N ₃ O ₁₁ S	515.63	2055024-42-3
Azido-PEG3-Sulfone-PEG4-t-butyl ester	C ₂₇ H ₅₃ N ₃ O ₁₁ S	627.79	Not available
N-(Azido-PEG3)-N-Boc-PEG4-acid	C ₂₄ H ₄₆ N ₄ O ₁₁	566.65	2112731-95-8
N-(Azido-PEG3)-N-Boc-PEG4-NHS ester	C ₂₈ H ₄₉ N ₅ O ₁₃	663.72	2112731-96-9

Proposed Synthetic Pathway

The synthesis of **Azido-PEG3-Sulfone-PEG4-Boc** is envisioned as a multi-step process involving the preparation of two key PEG intermediates, followed by their coupling to form the sulfone bridge, and subsequent functional group manipulations.





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